Technical Guide: Synthesis of 6-Cyclopropanecarbonylpyridin-2-amine

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Compound of Interest

Compound Name:	*6-Cyclopropanecarbonylpyridin-2-amine*
Cat. No.:	*B13583653*

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Executive Summary

- Target Molecule: **6-Cyclopropanecarbonylpyridin-2-amine**
- Molecular Formula:
- Key Structural Features: 2,6-disubstituted pyridine core; exocyclic ketone linker; cyclopropyl tail.
- Primary Application: Intermediate for ATP-competitive kinase inhibitors.
- Synthesis Strategy: Lithiation-Acylation sequence via a protected aminopyridine scaffold.

Retrosynthetic Analysis

To design a robust pathway, we disconnect the molecule at the ketone bridge. Direct acylation of 2-aminopyridine is chemically challenging due to the competing nucleophilicity of the amine. Therefore, a protection-metallation strategy is employed.

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Figure 1: Retrosynthetic logic flow from target to commercially available starting material.

Primary Synthesis Pathway (The Weinreb Route)

This protocol uses 2-amino-6-bromopyridine as the starting material.[1] The use of a Weinreb amide electrophile is the "expert choice" here, as it forms a stable tetrahedral intermediate that prevents the double-addition of the organolithium reagent—a common failure mode when using acid chlorides or esters.

Step 1: Amine Protection (Boc-Anhydride)

We must mask the acidic protons of the primary amine to prevent quenching of the organolithium reagent in Step 2.

- Reagents: 2-Amino-6-bromopyridine, Di-tert-butyl dicarbonate (

  ), DMAP (catalytic), DCM.
- Mechanism: Nucleophilic attack of the amine on the carbonyl of

  .
- Protocol:
  - Dissolve 2-amino-6-bromopyridine (1.0 eq) in anhydrous Dichloromethane (DCM).
  - Add

    (1.1 eq) and DMAP (0.05 eq).
  - Stir at Room Temperature (RT) for 12 hours.
  - Workup: Wash with 1N HCl (to remove DMAP/pyridine traces) and brine. Dry over

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.[1]

- Product:tert-butyl (6-bromopyridin-2-yl)carbamate.

Step 2: Lithiation & Acylation (The Critical Step)

This step installs the cyclopropyl ketone.

- Reagents:n-Butyllithium (n-BuLi), N-methoxy-N-methylcyclopropanecarboxamide (Weinreb Amide), anhydrous THF.
- Why Weinreb? Reaction with a Weinreb amide yields a stable chelated intermediate that collapses to the ketone only upon acidic workup, preventing the formation of a tertiary alcohol.
- Protocol:
  - Setup: Flame-dry a 3-neck flask under Argon/Nitrogen atmosphere.
  - Dissolution: Dissolve tert-butyl (6-bromopyridin-2-yl)carbamate (1.0 eq) in anhydrous THF. Cool to -78°C (Dry ice/Acetone bath).
  - Lithiation: Add n-BuLi (2.5 M in hexanes, 2.2 eq) dropwise.
    - Note: 2.2 eq is used to ensure complete Lithium-Halogen exchange and account for any potential deprotonation of the Boc-NH (though the dianion is stable).
  - Acylation: Stir for 45 mins at -78°C. Then, add N-methoxy-N-methylcyclopropanecarboxamide (1.2 eq) dissolved in THF dropwise.
  - Warming: Allow the reaction to warm to 0°C over 2 hours.
  - Quench: Quench with saturated

    solution.
  - Product:tert-butyl (6-(cyclopropanecarbonyl)pyridin-2-yl)carbamate.

Step 3: Deprotection

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Removal of the Boc group to reveal the free amine.

- Reagents: Trifluoroacetic acid (TFA), DCM.
- Protocol:
  - Dissolve the intermediate from Step 2 in DCM (10 mL/g).
  - Add TFA (20% v/v). Stir at RT for 2–4 hours.
  - Neutralization (Critical): Concentrate in vacuo. Redissolve in EtOAc and wash with saturated

    until the aqueous layer is basic (pH 8-9). This liberates the free base from the TFA salt.
  - Purification: Silica gel chromatography (Hexane/EtOAc gradient).

Reaction Workflow Diagram

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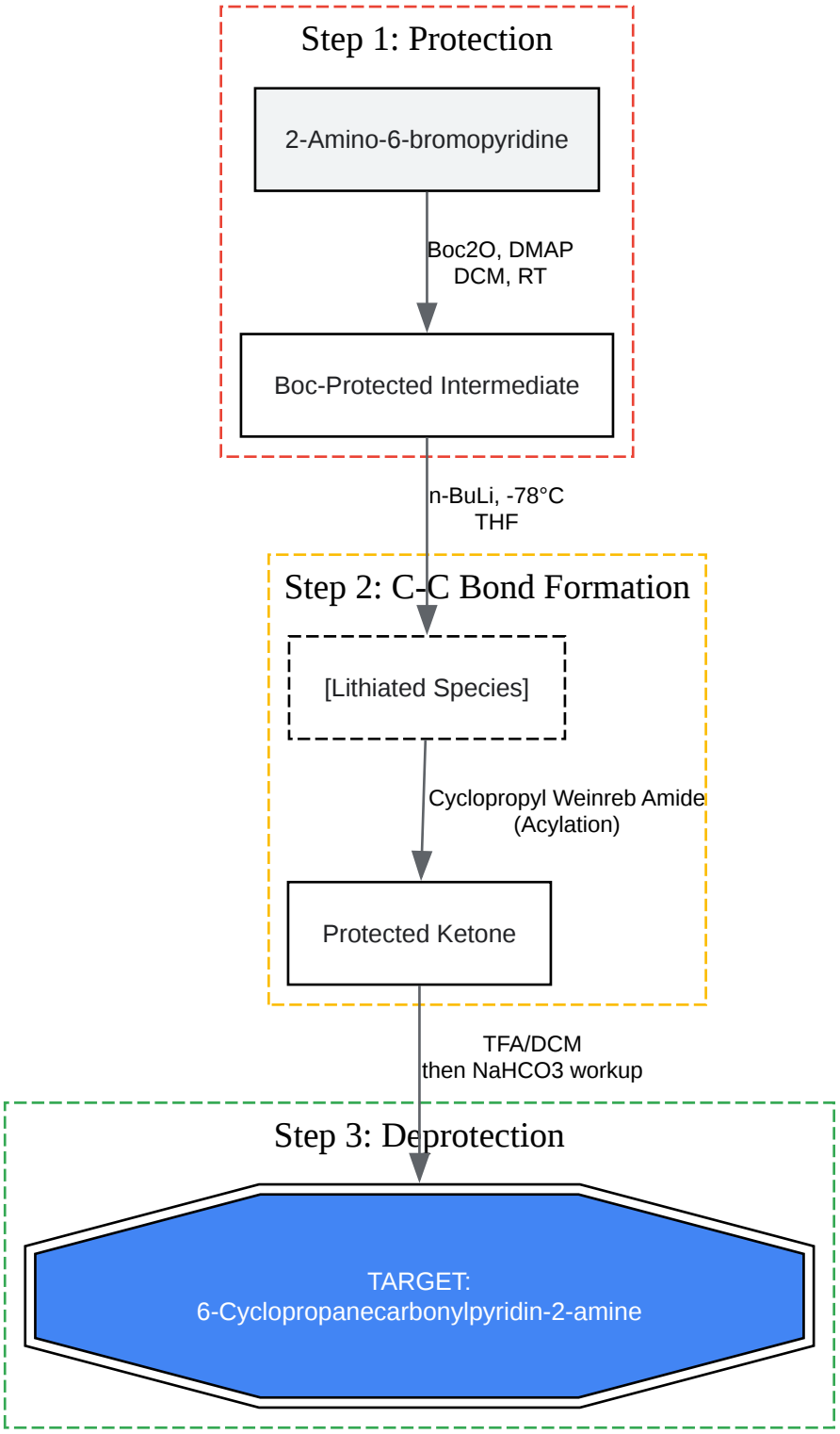

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Figure 2: Step-by-step reaction workflow with intermediate states.

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Quantitative Data & Stoichiometry

Component	Role	Equivalents	Notes
2-Amino-6-bromopyridine	Starting Material	1.0	Dry thoroughly before use.[1]
Boc Anhydride	Protecting Group	1.1 - 1.2	Slight excess ensures full conversion.
n-Butyllithium (2.5M)	Lithiation Agent	2.0 - 2.2	Titrate before use. Requires -78°C.
Weinreb Amide	Electrophile	1.2 - 1.5	N-methoxy-N-methylcyclopropanecarboxamide.
TFA	Deprotection	Excess	Use 1:4 ratio with DCM.

Process Safety & Troubleshooting (Self-Validating Systems)

Lithiation Control

- Issue: Incomplete lithiation or "wet" quenching.
- Validation: Remove an aliquot of the lithiated species (before adding the amide) and quench with

  . NMR analysis should show >95% deuterium incorporation at the C6 position.
- Safety:n-BuLi is pyrophoric. Ensure all glassware is oven-dried and the system is under positive Nitrogen pressure.

Over-Addition Prevention

- Issue: Formation of tertiary alcohol (dicyclopropyl derivative).

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- Solution: This is chemically precluded by the Weinreb amide. If you substitute the Weinreb amide with an acid chloride, you will get the tertiary alcohol impurity. Stick to the Weinreb amide or the morpholine amide.

Purification of the Amine

- Issue: Pyridin-2-amines can streak on silica gel due to H-bonding.
- Solution: Pre-treat the silica column with 1% Triethylamine (TEA) in Hexanes before loading the sample. This neutralizes acidic sites on the silica.

Analytical Characterization

Upon isolating the final product, confirm identity using the following expected signals:

- 1H NMR (DMSO-d6, 400 MHz):
  - 8.5–8.0 ppm (Broad s, 2H,

).
  - 7.6 ppm (t, 1H, Pyridine H-4).
  - 7.2 ppm (d, 1H, Pyridine H-3/5).
  - 6.8 ppm (d, 1H, Pyridine H-3/5).
  - 3.1 ppm (m, 1H, Cyclopropyl CH).
  - 1.0–0.9 ppm (m, 4H, Cyclopropyl

).
- MS (ESI):
  - Calculated

    : 177.09.
  - Found: 177.1.

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